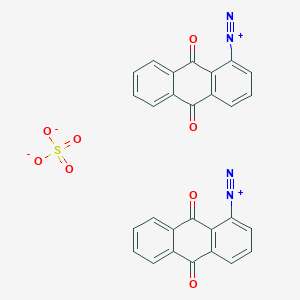

molecular formula C28H14N4O8S B8573090 Bis(9,10-dioxo-9,10-dihydroanthracene-1-diazonium) sulfate CAS No. 91323-77-2

Bis(9,10-dioxo-9,10-dihydroanthracene-1-diazonium) sulfate

Cat. No.: B8573090
CAS No.: 91323-77-2
M. Wt: 566.5 g/mol
InChI Key: JSTJTYPIBUDPLL-UHFFFAOYSA-L
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

Bis(9,10-dioxo-9,10-dihydroanthracene-1-diazonium) sulfate is a useful research compound. Its molecular formula is C28H14N4O8S and its molecular weight is 566.5 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

CAS No.

91323-77-2

Molecular Formula

C28H14N4O8S

Molecular Weight

566.5 g/mol

IUPAC Name

9,10-dioxoanthracene-1-diazonium;sulfate

InChI

InChI=1S/2C14H7N2O2.H2O4S/c2*15-16-11-7-3-6-10-12(11)14(18)9-5-2-1-4-8(9)13(10)17;1-5(2,3)4/h2*1-7H;(H2,1,2,3,4)/q2*+1;/p-2

InChI Key

JSTJTYPIBUDPLL-UHFFFAOYSA-L

Canonical SMILES

C1=CC=C2C(=C1)C(=O)C3=C(C2=O)C(=CC=C3)[N+]#N.C1=CC=C2C(=C1)C(=O)C3=C(C2=O)C(=CC=C3)[N+]#N.[O-]S(=O)(=O)[O-]

Origin of Product

United States

Synthesis routes and methods

Procedure details

To 150 cc of concentrated sulphuric acid were added under stirring 17 g of sodium nitrite over a period of 15 minutes. After a homogeneous solution had been obtained, there were added to it over a period of 1 hour 50 g of 1-aminoanthraquinone, maintaining the temperature at 30°-35° C. Thereupon, this mass was heated up to 50° C. for about 20 minutes; the homogeneous solution was then cooled down to 30° C. and poured slowly over 350 g of ice. The precipitated diazonium salt was then filtered, well squeezed out, washed with 30 cc of water and then again squeezed out. Thereby were obtained 120 g of humid anthraquinone-1-diazonium sulphate, which were added under stirring to a solution of 79 g of methacrylonitrile in 300 cc of methanol.
Quantity
17 g
Type
reactant
Reaction Step One
Quantity
50 g
Type
reactant
Reaction Step Two
[Compound]
Name
ice
Quantity
350 g
Type
reactant
Reaction Step Three
Quantity
150 mL
Type
reactant
Reaction Step Four
